

(2-Hydroxyethyl)iminodiacetic acid molecular weight and formula

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Compound of Interest

Compound Name: (2-Hydroxyethyl)iminodiacetic acid

Cat. No.: B1293583

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An In-depth Technical Guide to **(2-Hydroxyethyl)iminodiacetic Acid** for Researchers and Drug Development Professionals

This guide provides a comprehensive overview of **(2-Hydroxyethyl)iminodiacetic acid** (HEIDA), a versatile chelating agent with significant applications in scientific research and pharmaceutical development.

Core Properties of (2-Hydroxyethyl)iminodiacetic Acid

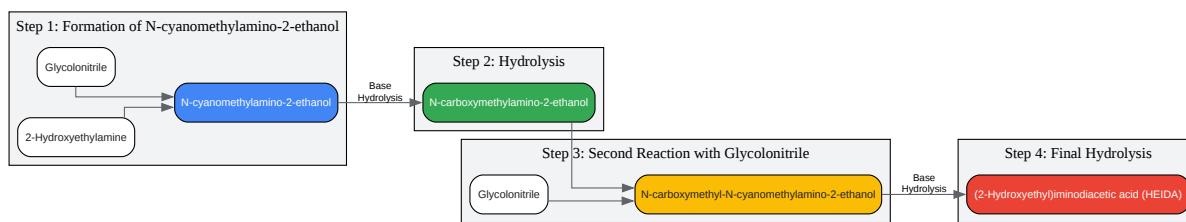
(2-Hydroxyethyl)iminodiacetic acid, also known as HEIDA, is a dicarboxylic acid amine.^[1] It is structurally similar to the well-known chelating agent nitrilotriacetic acid (NTA) and is recognized for its strong metal-chelating properties and biodegradability.^[2]

Property	Value	Source
Molecular Formula	C6H11NO5	[2] [3] [4] [5]
Molecular Weight	177.16 g/mol	[2] [5] [6]
CAS Number	93-62-9	[3]
Synonyms	Ethanol diglycine, N,N-Bis(carboxymethyl)ethanolamine, HIDA	
Appearance	White crystalline powder	[7]

Synthesis of (2-Hydroxyethyl)iminodiacetic Acid

The synthesis of **(2-Hydroxyethyl)iminodiacetic acid** can be achieved through a multi-step process involving the reaction of 2-hydroxyethylamine with glycolonitrile, followed by hydrolysis. This process yields the final product in high conversion.[\[8\]](#)

Experimental Workflow for HEIDA Synthesis



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Caption: Synthesis workflow for **(2-Hydroxyethyl)iminodiacetic acid**.

Experimental Protocols

Synthesis of (2-Hydroxyethyl)iminodiacetic Acid

This protocol is adapted from a patented synthesis method.[\[8\]](#)

Materials:

- 2-hydroxyethylamine
- Glycolonitrile
- Sodium hydroxide (or other suitable base)
- Water

Procedure:

- Step 1: Formation of N-cyanomethylamino-2-ethanol. In a reaction vessel, 2-hydroxyethylamine is reacted with glycolonitrile. The reaction is typically carried out at a temperature between 0°C and 100°C.[\[8\]](#)
- Step 2: Hydrolysis to N-carboxymethylamino-2-ethanol. The intermediate from Step 1 is hydrolyzed using a base, such as sodium hydroxide.[\[8\]](#)
- Step 3: Reaction with additional glycolonitrile. The product from Step 2 is then reacted with another molar equivalent of glycolonitrile.[\[8\]](#)
- Step 4: Final Hydrolysis to HEIDA. The resulting N-carboxymethyl-N-cyanomethylamino-2-ethanol is hydrolyzed, typically at a temperature ranging from 20°C to 105°C, to yield **(2-Hydroxyethyl)iminodiacetic acid**.[\[8\]](#) This final hydrolysis step has been reported to achieve a conversion rate of over 90 percent.[\[8\]](#)

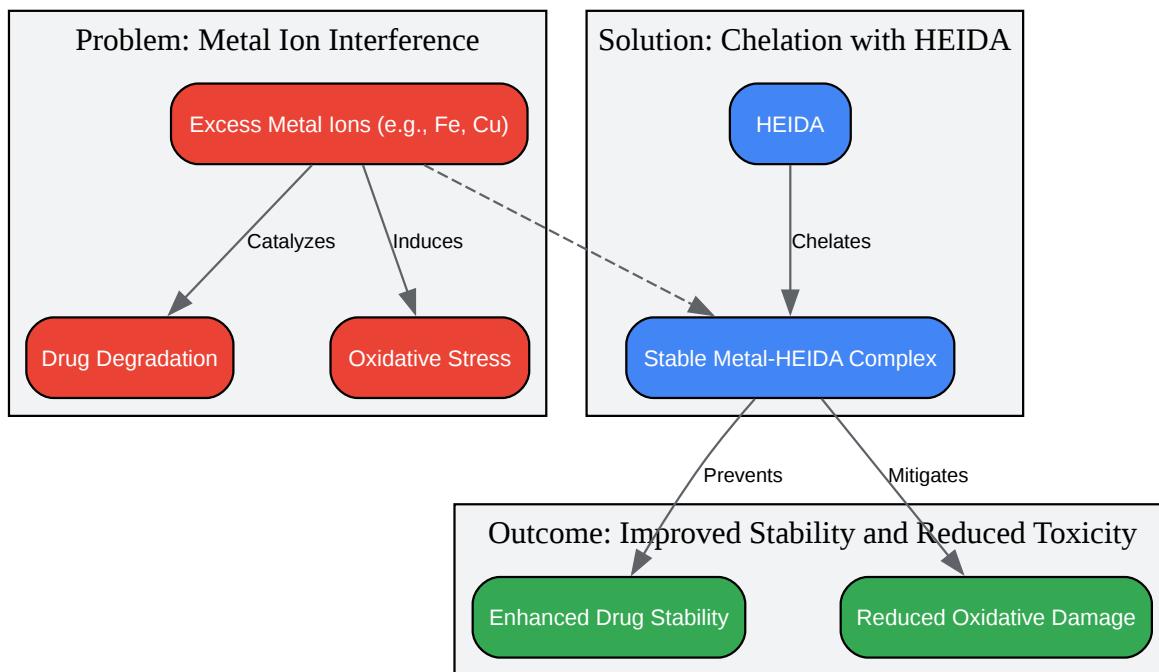
Applications in Research and Drug Development

(2-Hydroxyethyl)iminodiacetic acid is primarily utilized for its potent metal-chelating properties.[\[7\]](#) This characteristic makes it a valuable tool in various applications within research and the pharmaceutical industry.

Role as a Chelating Agent

HEIDA functions as a chelating agent by forming stable complexes with metal ions, which can prevent undesirable reactions such as precipitation or catalytic degradation of other components in a formulation.[7] Its ability to bind with metal ions is a key feature in its various applications.

Logical Relationship of Chelation in Drug Development



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Caption: Logical flow of HEIDA's role as a chelating agent in drug development.

Applications in Pharmaceutical Formulations

HEIDA is considered a valuable intermediate in the pharmaceutical sector.[7] Its chelating properties can be leveraged to improve the stability of drug formulations by sequestering metal ions that could otherwise catalyze the degradation of active pharmaceutical ingredients (APIs).

Furthermore, its nature as a biological buffer is an advantageous property in various formulations.^[7]

Use in Agrochemicals and Industrial Processes

Beyond pharmaceuticals, HEIDA is used in agrochemicals to enhance the bioavailability of nutrients.^[7] In industrial settings, such as water treatment, it is effective in preventing the formation of scale.^[7]

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